

N-Nitroso Epinephrine: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *N-Nitroso Epinephrine*

CAS No.: 3006789-99-4

Cat. No.: B16341646

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For the attention of researchers, scientists, and drug development professionals, this document provides a comprehensive technical guide on the chemical structure, properties, and toxicological profile of **N-Nitroso Epinephrine**.

N-Nitroso Epinephrine is an N-nitroso derivative of the secondary amine present in Epinephrine.^[1] As an impurity found in pharmaceutical products, its presence is closely monitored due to the well-documented carcinogenic potential of N-nitroso compounds.^{[2][3]} This guide synthesizes available data to provide a detailed understanding of this compound for research and drug development purposes.

Chemical Structure and Identification

N-Nitroso Epinephrine is structurally similar to the endogenous catecholamine epinephrine, with the key difference being the addition of a nitroso group to the secondary amine.

Identifier	Value	Source
IUPAC Name	(R)-N-(2-(3,4-Dihydroxyphenyl)-2-hydroxyethyl)-N-methylnitrous amide	[1] [4] [5] [6]
CAS Number	3006789-99-4	[1] [7]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₄	[1] [5] [7]
SMILES	CN(C--INVALID-LINK--O)N=O	[1] [7]
InChI	InChI=1S/C9H12N2O4/c1-11(10-15)5-9(14)6-2-3-7(12)8(13)4-6/h2-4,9,12-14H,5H2,1H3/t9-m/s1	[1] [7]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **N-Nitroso Epinephrine** are not extensively available in the public domain. However, computational models provide some insight into its characteristics.

Property	Value	Source
Molecular Weight	212.20 g/mol	[1] [7] [8]
XLogP3	-0.4	[7] [8]
Topological Polar Surface Area	93.4 Å ²	[7] [8]
Heavy Atom Count	15	[7]
Hydrogen Bond Donor Count	3	[7]
Hydrogen Bond Acceptor Count	5	[7]
Rotatable Bond Count	4	[7]

Synthesis and Formation

N-Nitroso compounds are typically formed by the reaction of nitrites with secondary or tertiary amines under acidic conditions.[2][9] In the context of pharmaceutical manufacturing and storage, the formation of **N-Nitroso Epinephrine** can occur if nitrite impurities are present in raw materials or excipients, or through degradation processes.[9]

While specific, detailed protocols for the laboratory synthesis of **N-Nitroso Epinephrine** are not publicly available, the general principle involves the nitrosation of epinephrine. Several chemical suppliers list **N-Nitroso Epinephrine** as a product available through custom synthesis.[5][10]

Biological Activity and Toxicology

The primary toxicological concern with **N-Nitroso Epinephrine** is its classification as a potential human carcinogen, a characteristic shared by many N-nitroso compounds.[2][11][12] These compounds are known to be genotoxic, meaning they can directly damage DNA, which can lead to mutations and the initiation of cancer.[2][13]

The carcinogenic mechanism of N-nitroso compounds generally involves metabolic activation to reactive electrophilic species that can then alkylate DNA.[2] This DNA damage, if not properly repaired by cellular mechanisms, can lead to permanent mutations.

Due to its carcinogenic potential, regulatory bodies such as the U.S. Food and Drug Administration (FDA) have set strict acceptable intake (AI) limits for N-nitroso impurities in drug products. For **N-Nitroso Epinephrine**, the current AI limit is 100 ng/day.[1]

General Signaling Pathway for N-Nitroso Compound Genotoxicity

The following diagram illustrates the generalized pathway for the genotoxic effects of N-nitroso compounds.

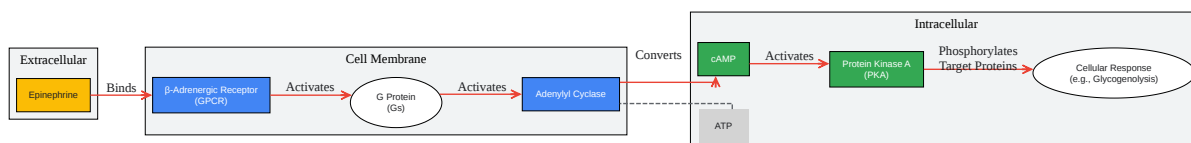


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Caption: Generalized pathway of N-nitroso compound-induced genotoxicity.

Epinephrine Signaling Pathway

While the specific signaling pathways of **N-Nitroso Epinephrine** are not well-defined, it is important to understand the signaling of its parent compound, epinephrine. Epinephrine acts through adrenergic receptors, which are G-protein coupled receptors (GPCRs), to elicit the "fight-or-flight" response.[14] The canonical pathway involves the activation of adenylyl cyclase and the production of cyclic AMP (cAMP) as a second messenger.[14][15]



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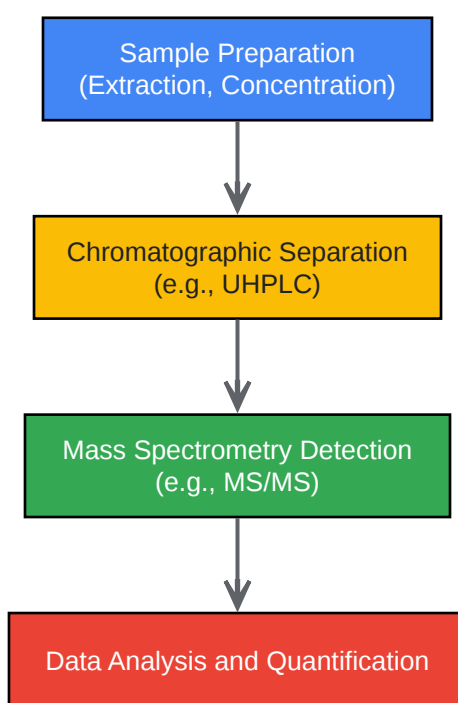
Caption: Canonical epinephrine signaling pathway via β -adrenergic receptors.

Experimental Protocols

Detailed, publicly available experimental protocols for the synthesis and analysis of **N-Nitroso Epinephrine** are scarce. However, based on general knowledge of N-nitroso compound analysis, the following methodologies are relevant.

General Analytical Workflow for N-Nitroso Impurity Detection

The detection and quantification of N-nitroso impurities in pharmaceutical products require highly sensitive and specific analytical methods. A general workflow is outlined below.



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Caption: General workflow for the analysis of N-nitroso impurities.

Methodology:

- **Sample Preparation:** The active pharmaceutical ingredient (API) or drug product is dissolved in a suitable solvent. Solid-phase extraction (SPE) or liquid-liquid extraction (LLE) may be employed to remove interfering matrix components and concentrate the N-nitroso analytes.

- **Chromatographic Separation:** Ultra-high-performance liquid chromatography (UHPLC) is commonly used for the separation of N-nitroso compounds. A suitable column (e.g., C18) and mobile phase gradient are selected to achieve optimal separation from the parent drug and other impurities.
- **Mass Spectrometry Detection:** Tandem mass spectrometry (MS/MS) is the preferred detection method due to its high sensitivity and selectivity.[9] Techniques such as atmospheric pressure chemical ionization (APCI) or electrospray ionization (ESI) can be used. Detection is typically performed in multiple reaction monitoring (MRM) mode for accurate quantification.[9]
- **Quantification:** The concentration of **N-Nitroso Epinephrine** is determined by comparing the peak area of the analyte in the sample to a calibration curve generated from certified reference standards.

Conclusion

N-Nitroso Epinephrine is a critical impurity to monitor in pharmaceutical products containing epinephrine due to the significant health risks associated with N-nitroso compounds. While detailed experimental data are limited, this guide provides a foundational understanding of its chemical structure, computed properties, and toxicological significance. Further research into its specific biological activities and the development of validated, publicly available analytical methods are essential for ensuring drug safety.

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